

An In-depth Technical Guide to Stearoyl Chloride: Chemical Properties and Reactivity

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Compound of Interest

Compound Name: Stearoyl chloride

Cat. No.: B042655

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Introduction

Stearoyl chloride (CAS No. 112-76-5), also known as octadecanoyl chloride, is a crucial acylating agent in organic synthesis.[1] It is the acyl chloride derivative of stearic acid, a long-chain saturated fatty acid.[2] Its bifunctional nature, comprising a long hydrophobic 18-carbon chain and a highly reactive acyl chloride group, makes it a versatile reagent for introducing the stearoyl group into various molecules.[2][3] This property is leveraged in diverse fields, including the synthesis of pharmaceuticals, surfactants, emulsifiers, and for modifying the surface properties of polymers.[1][3][4] This guide provides a comprehensive overview of its chemical properties, reactivity, and relevant experimental protocols.

Chemical and Physical Properties

Stearoyl chloride is typically a colorless to pale yellow, oily liquid or white solid, depending on the ambient temperature.[2][5][6] It possesses a pungent odor.[2] The presence of the acid chloride functional group makes it a highly reactive and corrosive compound that requires careful handling.[2][7]

Table 1: Physical and Chemical Properties of **Stearoyl Chloride**

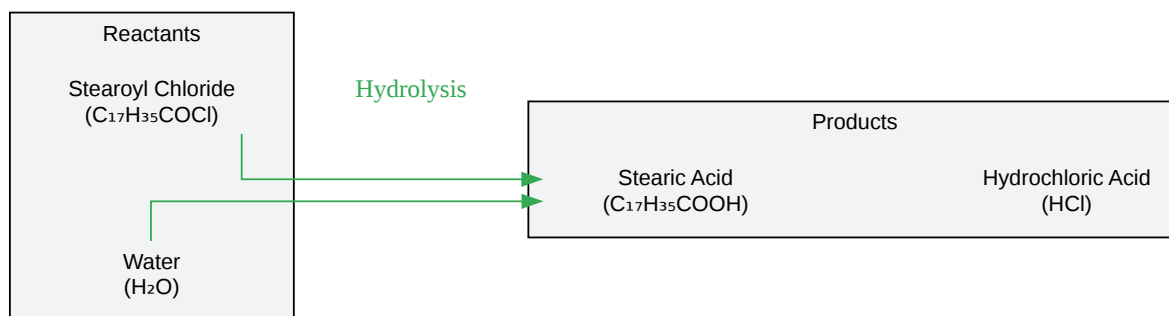
Property	Value	Source(s)
IUPAC Name	Octadecanoyl chloride	[7]
Synonyms	Stearic acid chloride, Stearyl chloride	[2]
CAS Number	112-76-5	[7]
Molecular Formula	C ₁₈ H ₃₅ ClO	[2][7]
Molecular Weight	302.92 g/mol	[1]
Appearance	White solid or colorless to light yellow liquid/oil	[3][5][7]
Melting Point	19 - 23 °C (lit.)	[3][5][7]
Boiling Point	174-178 °C at 2 mmHg; 215 °C at 15 mmHg	[5][7]
Density	0.897 g/mL at 25 °C (lit.)	[5]
Refractive Index	n _{20/D} 1.454 (lit.)	[5]
Solubility	Soluble in organic solvents like toluene, acetone, ether, and alcohol; Reacts violently with water.	[1][5][8]

Reactivity and Reaction Mechanisms

The reactivity of **stearoyl chloride** is dominated by the electrophilic nature of the carbonyl carbon in the acyl chloride group (-COCl).^{[1][4]} This carbon is highly susceptible to nucleophilic attack, leading to nucleophilic acyl substitution reactions.^[1]

Hydrolysis

Stearoyl chloride reacts violently with water in a hydrolysis reaction to form stearic acid and hydrochloric acid.^{[1][2][7]} This high reactivity necessitates storage in dry, moisture-free conditions.^{[2][9]}

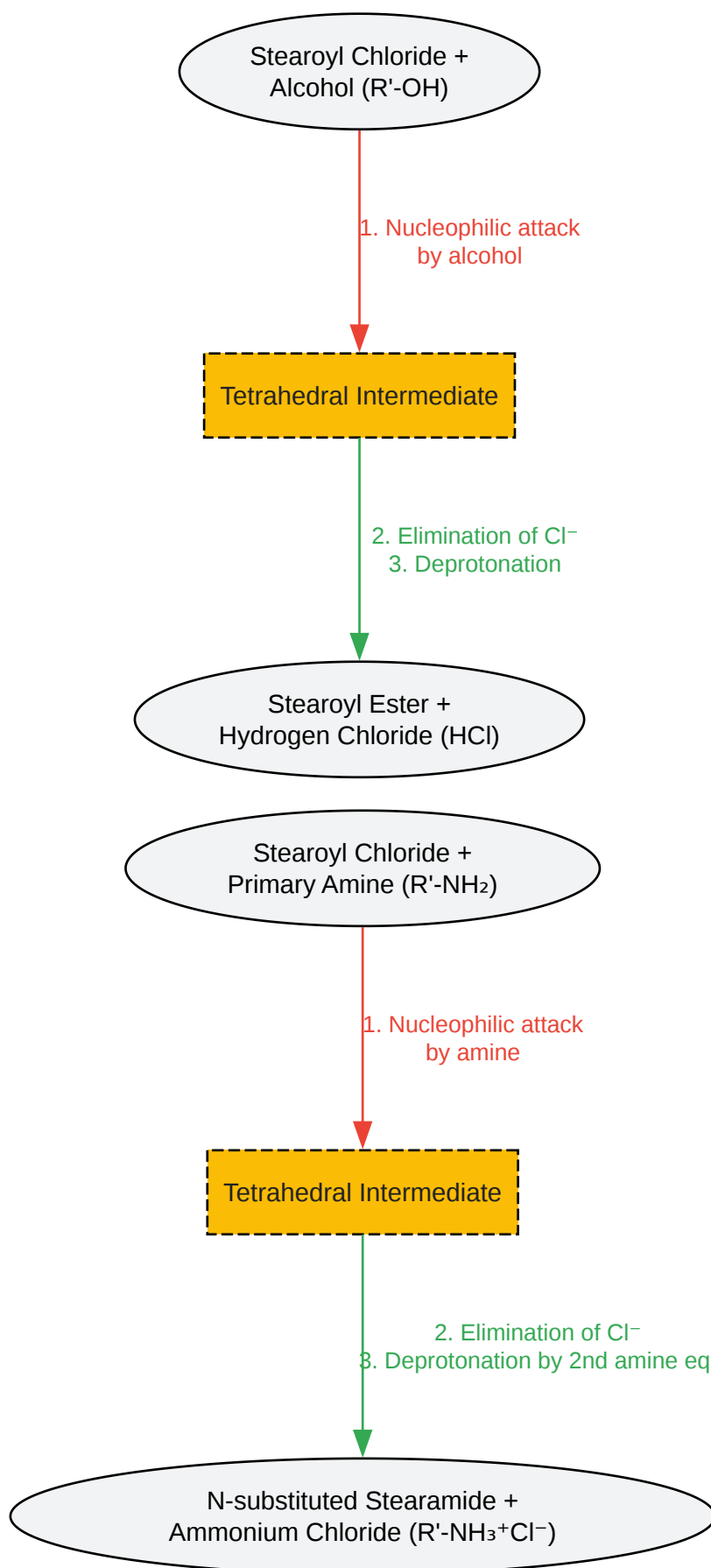


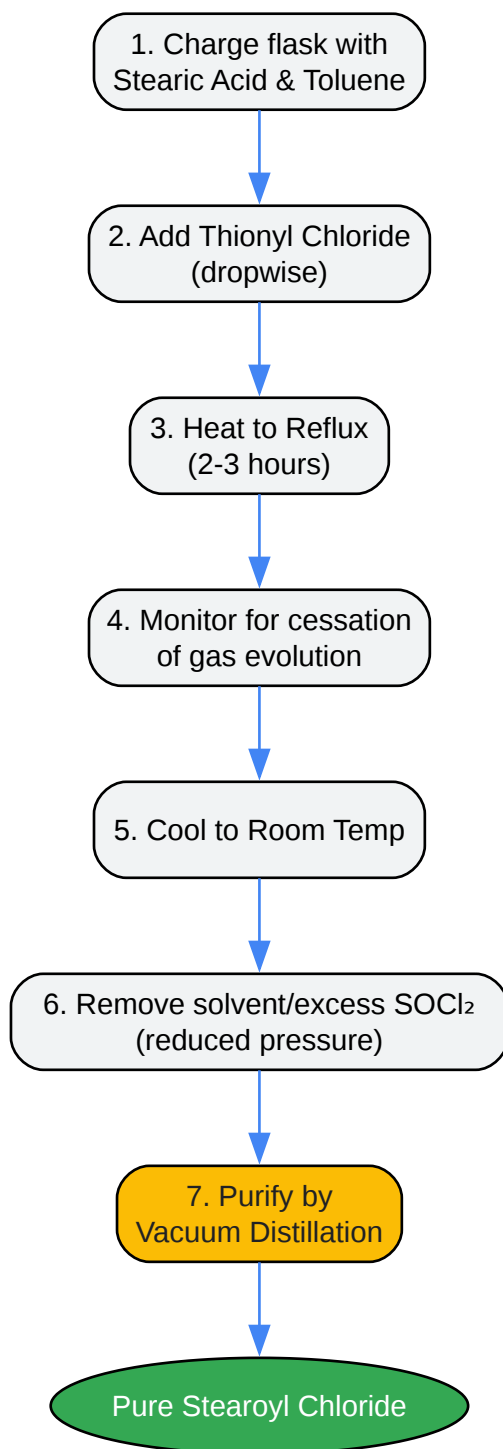
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Caption: Hydrolysis of **Stearoyl Chloride**.

Reactions with Alcohols (Esterification)

Stearoyl chloride reacts vigorously and exothermically with alcohols to form esters and hydrogen chloride gas.[10][11][12] This reaction is an efficient method for ester synthesis because it is generally faster and proceeds to completion compared to Fischer esterification with carboxylic acids.[10] The reaction proceeds via a nucleophilic addition-elimination mechanism where the alcohol's oxygen atom acts as the nucleophile.[11][13]





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